

Solubility Profile of Ethyl Tosylcarbamate in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl tosylcarbamate (CAS No. 5577-13-9) is an organic compound with the molecular formula C₁₀H₁₃NO₄S.[1] Its structure, featuring both a carbamate and a sulfonamide group, results in a moderate polar character. This technical guide provides a comprehensive overview of the solubility profile of ethyl tosylcarbamate in various organic solvents, based on available data. Understanding its solubility is critical for applications in synthesis, formulation, and various analytical procedures. While precise quantitative data is limited in publicly accessible literature, this guide summarizes the available qualitative information and outlines standard experimental protocols for its determination.

Physicochemical Properties

A summary of key physicochemical properties of **ethyl tosylcarbamate** is presented in Table 1. These properties influence its solubility behavior.

Table 1: Physicochemical Properties of **Ethyl Tosylcarbamate**



| Property | Value | |
|----------------------|------------------------------|--|
| Molecular Formula | C10H13NO4S | |
| Molecular Weight | 243.28 g/mol | |
| Melting Point | 82-84 °C | |
| Boiling Point | 272 °C at 100.8-101 kPa | |
| Density | 1.38 g/cm³ at 20 °C | |
| LogP (Octanol/Water) | 0.73-1.7 at 23 °C and pH 2-7 | |

Source:[2]

Qualitative Solubility Data

Ethyl tosylcarbamate exhibits limited solubility in many common organic solvents. Its amphiphilic nature, arising from both hydrophilic (carbamate and sulfonyl) and hydrophobic (aromatic and alkyl) components, dictates its solubility in solvents of varying polarities.[3]

Table 2: Qualitative Solubility of Ethyl Tosylcarbamate in Selected Organic Solvents

| Solvent | Qualitative Solubility | Polarity Character |
|---------------|------------------------|--------------------|
| Chloroform | Slightly Soluble[2][3] | Moderately Polar |
| Ethyl Acetate | Slightly Soluble[2][3] | Moderately Polar |

Note: "Slightly Soluble" indicates that the solute has a low but measurable solubility.

The available data suggests that **ethyl tosylcarbamate**'s solubility is restricted in both highly polar and highly non-polar media.[3]

Experimental Protocols for Solubility Determination

Precise and quantitative determination of solubility is essential for many applications. The following are detailed methodologies for key experiments that can be employed to ascertain the solubility of **ethyl tosylcarbamate** in various organic solvents.



Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid.[4][5][6][7]

Objective: To determine the mass of **ethyl tosylcarbamate** that dissolves in a specific volume of a solvent at a given temperature.

Materials:

- Ethyl tosylcarbamate
- Selected organic solvent
- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filter with appropriate membrane)
- · Evaporating dish or pre-weighed vial
- Oven

Procedure:

- Saturation: Add an excess amount of ethyl tosylcarbamate to a known volume of the organic solvent in a sealed container.
- Equilibration: Place the container in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Filtration: Once equilibrium is achieved, allow the undissolved solid to settle. Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to maintain the temperature and filter it through a membrane filter (e.g., 0.45 μm) to remove any undissolved particles.



- Evaporation: Transfer a precisely measured volume of the clear filtrate into a pre-weighed evaporating dish.
- Drying: Place the evaporating dish in an oven at a temperature below the boiling point of the solvent and the melting point of ethyl tosylcarbamate to evaporate the solvent completely.
- Weighing: After the solvent has evaporated, cool the dish in a desiccator and weigh it.
 Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation: The solubility (S) can be calculated using the following formula:

S (g/100 mL) = [(Mass of dish + residue) - (Mass of empty dish)] / (Volume of filtrate) * 100

UV-Visible Spectrophotometry Method

This method is suitable if **ethyl tosylcarbamate** exhibits a characteristic UV-Vis absorption spectrum in the chosen solvent.

Objective: To determine the concentration of a saturated solution of **ethyl tosylcarbamate** by measuring its absorbance of light.

Materials:

- Ethyl tosylcarbamate
- Selected organic solvent (UV-grade)
- UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Thermostatic shaker or water bath
- Filtration apparatus

Procedure:

• Calibration Curve: Prepare a series of standard solutions of **ethyl tosylcarbamate** of known concentrations in the chosen solvent. Measure the absorbance of each standard at the



wavelength of maximum absorbance (λmax). Plot a calibration curve of absorbance versus concentration.

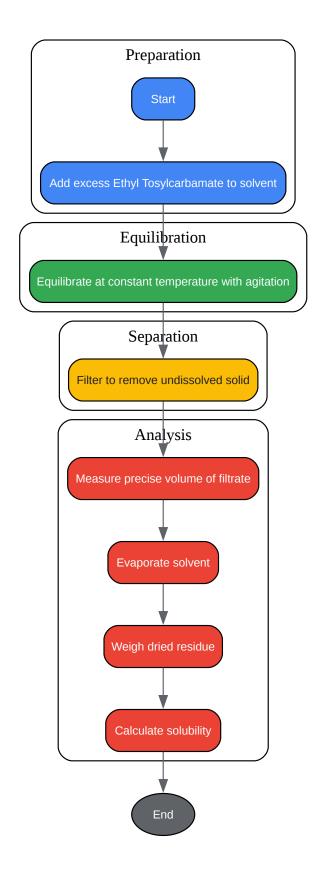
- Saturation and Equilibration: Prepare a saturated solution of ethyl tosylcarbamate as described in the gravimetric method (Steps 1 and 2).
- Filtration and Dilution: Filter the saturated solution. Accurately dilute a known volume of the clear filtrate with the solvent to a concentration that falls within the range of the calibration curve.
- Absorbance Measurement: Measure the absorbance of the diluted solution at λ max.
- Calculation: Determine the concentration of the diluted solution from the calibration curve.
 Calculate the concentration of the original saturated solution by accounting for the dilution factor.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of **ethyl tosylcarbamate** using the gravimetric method.





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Caption: Experimental workflow for gravimetric solubility determination.



Logical Relationship of Factors Influencing Solubility

The solubility of **ethyl tosylcarbamate** is governed by a balance of its molecular properties and the characteristics of the solvent. The following diagram illustrates this relationship.

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